

Reconstitution of N,N-Diethyl Hexylone Hydrochloride: Application Notes and Protocols

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Compound of Interest

Compound Name: *N,N-Diethyl hexylone hydrochloride*

Cat. No.: *B3026120*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution of **N,N-Diethyl hexylone hydrochloride** from a crystalline solid. The information is intended to guide researchers in preparing accurate and stable solutions for a variety of experimental applications.

Compound Information

Property	Value	Reference
Formal Name	1-(1,3-benzodioxol-5-yl)-2-(diethylamino)-1-hexanone, monohydrochloride	[1]
Molecular Formula	C ₁₇ H ₂₅ NO ₃ • HCl	[1]
Formula Weight	327.9 g/mol	[1]
Physical Form	Crystalline Solid	[1]
Purity	≥98%	[1]
Storage of Solid	-20°C	[1]
Stability of Solid	≥ 5 years	[1]

Solubility Data

N,N-Diethyl hexylone hydrochloride is a hydrochloride salt, which generally enhances its solubility in aqueous solutions.^[2] The experimentally determined solubility in common laboratory solvents is summarized below.

Solvent	Solubility
Dimethylformamide (DMF)	~2.5 mg/mL
Dimethyl sulfoxide (DMSO)	~14 mg/mL
Ethanol	~0.25 mg/mL
Phosphate-Buffered Saline (PBS, pH 7.2)	~3 mg/mL

Data sourced from Cayman Chemical product information.^[1]

Experimental Protocols

Preparation of a Stock Solution in an Organic Solvent (e.g., DMSO)

This protocol describes the preparation of a 10 mg/mL stock solution in DMSO.

Materials:

- **N,N-Diethyl hexylone hydrochloride** crystalline solid
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer and/or sonicator

Procedure:

- **Equilibration:** Allow the vial containing the crystalline solid and the DMSO to equilibrate to room temperature.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **N,N-Diethyl hexylone hydrochloride** (e.g., 10 mg).
- **Solvent Addition:** Add the calculated volume of DMSO to the microcentrifuge tube to achieve the target concentration. For a 10 mg/mL solution with 10 mg of solid, add 1 mL of DMSO.
- **Dissolution:** Cap the tube securely and vortex the solution until the solid is completely dissolved. If necessary, use a sonicator bath for brief intervals to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to six months).

Preparation of an Aqueous Working Solution from an Organic Stock

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer like PBS for immediate use in biological assays.

Materials:

- **N,N-Diethyl hexylone hydrochloride** stock solution in DMSO (from Protocol 3.1)
- Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tubes or appropriate vessels
- Calibrated micropipettes

Procedure:

- **Thawing:** Thaw a single-use aliquot of the **N,N-Diethyl hexylone hydrochloride** organic stock solution at room temperature.

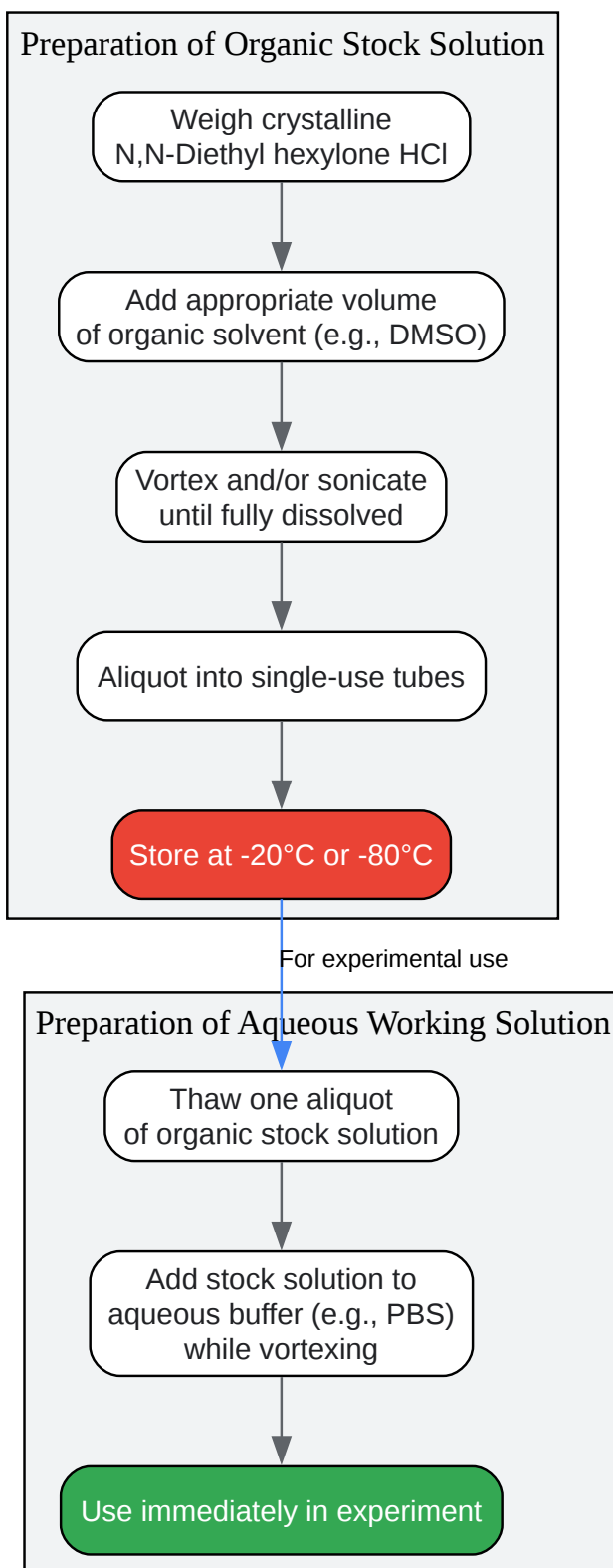
- **Dilution Calculation:** Determine the volume of the stock solution required to achieve the desired final concentration in your aqueous buffer.
- **Dilution:** While vortexing or stirring the aqueous buffer, slowly add the calculated volume of the organic stock solution. This gradual addition helps to prevent precipitation of the compound.
- **Final Concentration of Organic Solvent:** Be mindful of the final concentration of the organic solvent (e.g., DMSO) in your experimental system, as it may affect cellular or assay performance. It is advisable to keep the final DMSO concentration below 0.5%.
- **Use:** Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions of this compound for extended periods.

Stability and Storage Considerations

Substituted cathinones, the chemical class of N,N-Diethyl hexylone, exhibit pH- and temperature-dependent stability.

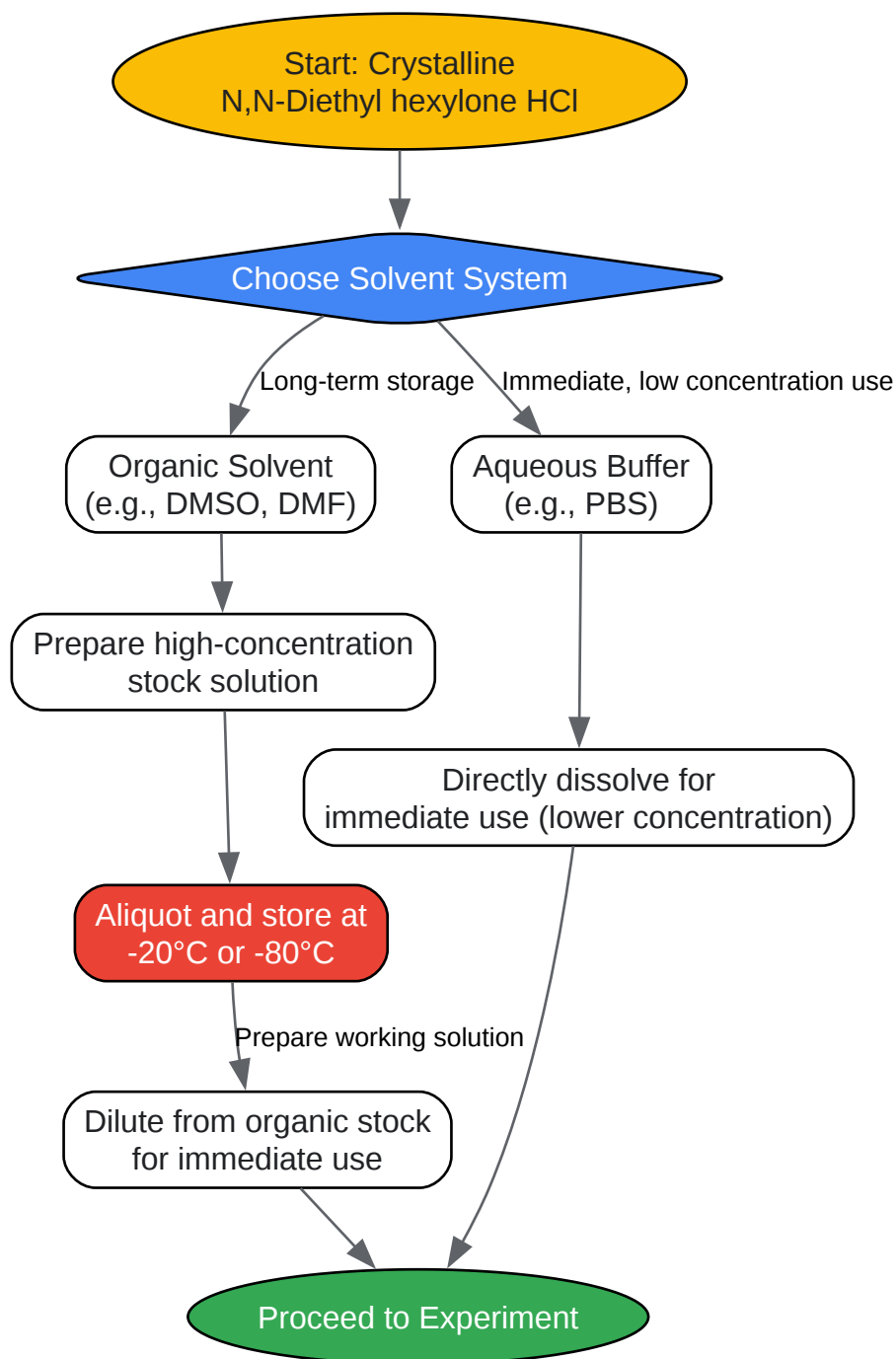
- **pH:** These compounds are generally more stable in acidic conditions.[1][3] Degradation is accelerated under alkaline conditions.[1]
- **Temperature:** Lower temperatures significantly enhance stability.[4] Stock solutions should be stored at -20°C or -80°C.
- **Structural Stability:** The presence of a methylenedioxy group, as in N,N-Diethyl hexylone, has been shown to have a stabilizing effect compared to other substituted cathinones.[1][3][4]
- **Aqueous Solutions:** Aqueous solutions are less stable and should be prepared fresh for each experiment.[5]
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of stock solutions by preparing single-use aliquots.

Visualized Workflows



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Caption: Workflow for the reconstitution and preparation of **N,N-Diethyl hexylone hydrochloride** solutions.



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Caption: Decision tree for solvent selection and solution preparation of **N,N-Diethyl hexylone hydrochloride**.

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References

- 1. ojp.gov [ojp.gov]
- 2. grokipedia.com [grokipedia.com]
- 3. academic.oup.com [academic.oup.com]
- 4. academic.oup.com [academic.oup.com]
- 5. selleckchem.com [selleckchem.com]
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